

# Application Notes and Protocols for Measuring 17(R)-Resolvin D3 in Plasma

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## Compound of Interest

Compound Name: 17(R)-Resolvin D3

Cat. No.: B10782903

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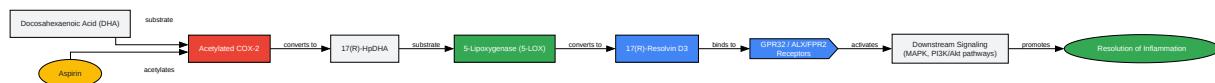
## Introduction

**17(R)-Resolvin D3** (17(R)-RvD3) is a specialized pro-resolving mediator (SPM) derived from the omega-3 fatty acid docosahexaenoic acid (DHA). As an aspirin-triggered epimer of Resolvin D3, it plays a crucial role in the resolution of inflammation, making it a significant target for research and drug development in various inflammatory diseases. Accurate and reliable quantification of 17(R)-RvD3 in plasma is essential for understanding its physiological roles and therapeutic potential. These application notes provide detailed protocols for the measurement of 17(R)-RvD3 in plasma using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and Enzyme-Linked Immunosorbent Assay (ELISA).

## Biosynthesis and Signaling Pathway of 17(R)-Resolvin D3

**17(R)-Resolvin D3** is synthesized via the "aspirin-triggered" pathway. Aspirin acetylates the cyclooxygenase-2 (COX-2) enzyme, which then converts DHA into 17(R)-hydroperoxydocosahexaenoic acid (17(R)-HpDHA). This intermediate is subsequently converted by 5-lipoxygenase (5-LOX) to form **17(R)-Resolvin D3**.<sup>[1]</sup> This SPM then binds to specific G-protein coupled receptors, such as GPR32 and ALX/FPR2, to initiate downstream signaling cascades that promote the resolution of inflammation.<sup>[2]</sup> These pathways often

involve the modulation of key signaling molecules like those in the MAPK and PI3K/Akt pathways.[3]



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**Figure 1:** Biosynthesis and signaling pathway of **17(R)-Resolvin D3**.

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the detection of **17(R)-Resolvin D3** and related compounds in plasma. Data for **17(R)-Resolvin D1** is included as a reference due to the limited availability of specific quantitative data for **17(R)-Resolvin D3**.

Analyte	Method	Sample Type	Concentration Range / Sensitivity	Reference
17(R)-Resolvin D1	LC-MS/MS	Human Plasma (post n-3 supplementation)	161 ± 7 pg/mL	[4][5]
Resolvin D1	ELISA	Human Plasma, Serum	Assay Range: 3.3-2,000 pg/mL; Sensitivity: ~15 pg/mL	[6]
Resolvin D3	ELISA	Human Serum, Plasma	Not specified	[7]
Various SPMs	LC-MS/MS	Human Plasma	LLOQ: 0.02–0.2 nM (~7-70 pg/mL)	[8]

## Experimental Protocols

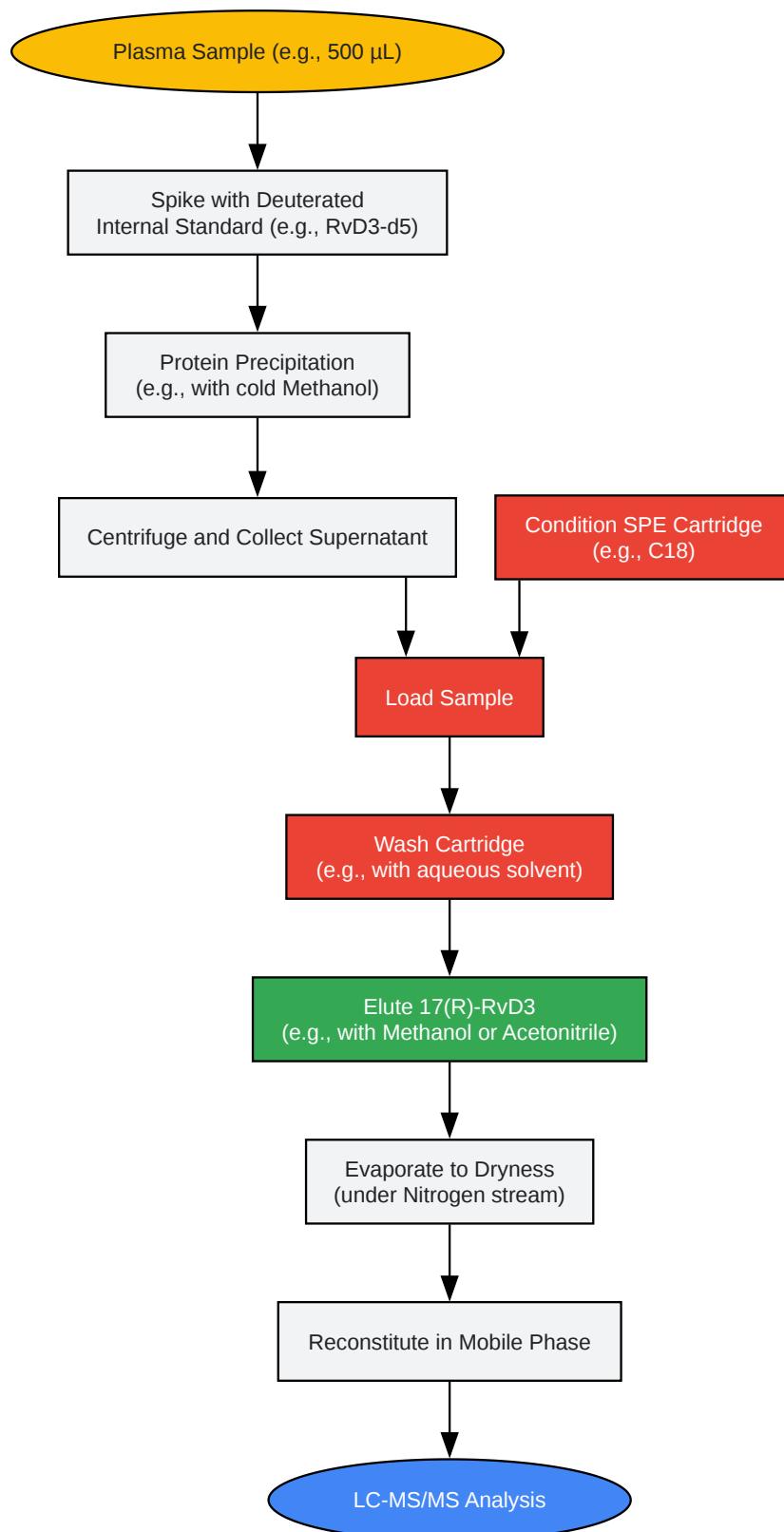
### Protocol 1: Quantification of 17(R)-Resolvin D3 in Plasma by LC-MS/MS

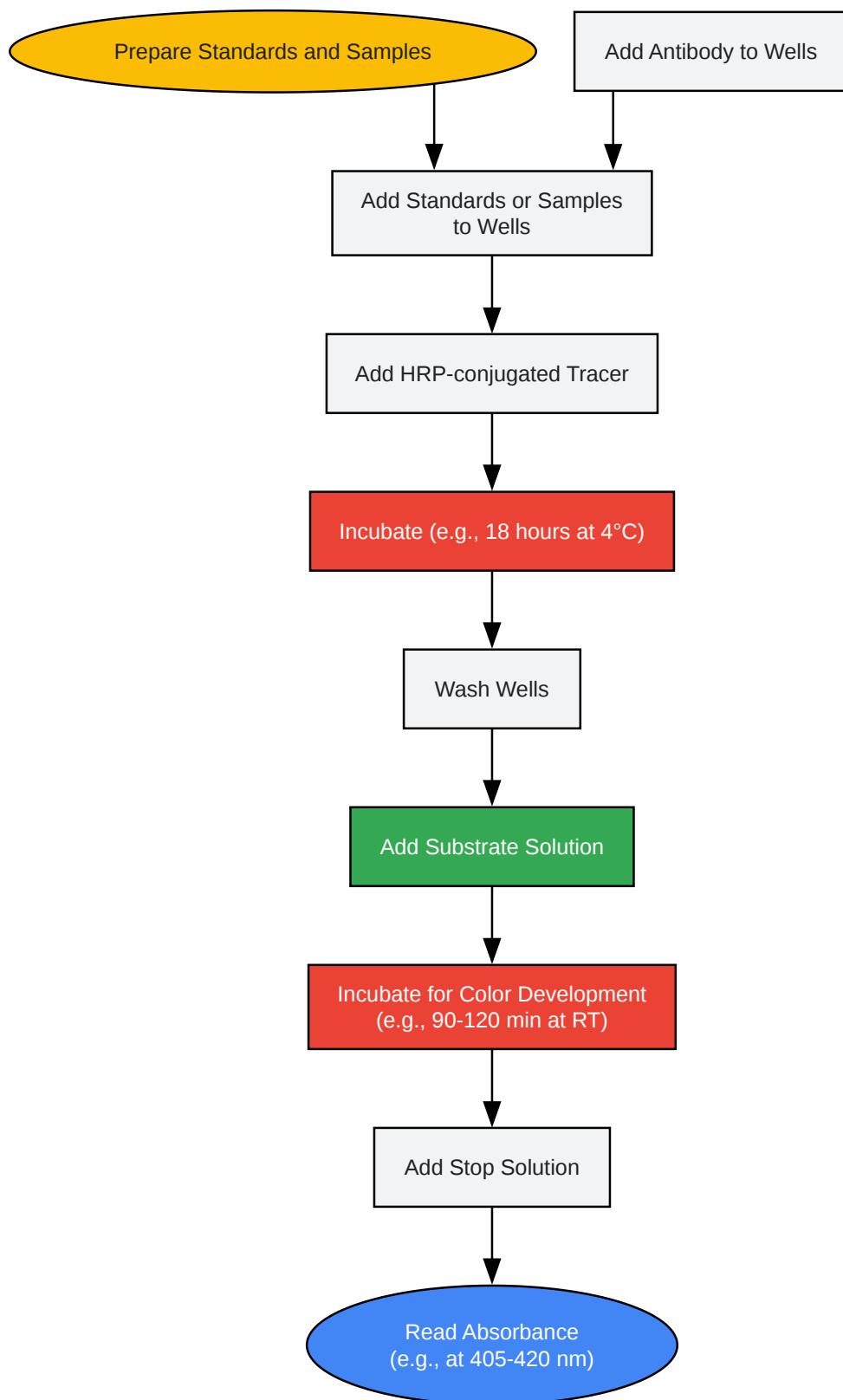
This protocol is based on established methods for the analysis of specialized pro-resolving mediators and can be adapted for the specific quantification of **17(R)-Resolvin D3**.<sup>[8][9]</sup>

#### 1. Sample Collection and Storage:

- Collect whole blood in EDTA-containing tubes.
- Centrifuge at 1000 x g for 15 minutes at 4°C within 30 minutes of collection.
- Aliquot the supernatant (plasma) into clean polypropylene tubes and store at -80°C until analysis. Avoid repeated freeze-thaw cycles.<sup>[10]</sup>

#### 2. Sample Preparation (Solid-Phase Extraction - SPE):



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